

Comparison Guide: (Pro34)-Neuropeptide Y vs. Peptide YY (PYY)[1][2]

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Compound of Interest

Compound Name: (PRO34)-NEUROPEPTIDE Y
(PORCINE)

CAS No.: 128768-54-7

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Executive Summary

This guide provides a technical comparison between (Pro34)-Neuropeptide Y (specifically the analog [Leu31, Pro34]-NPY) and Peptide YY (PYY).

The core distinction lies in receptor selectivity:

- [Leu31, Pro34]-NPY is a synthetic, highly selective Y1 receptor agonist.[1] The Proline-34 substitution structurally mimics Pancreatic Polypeptide (PP), preventing binding to the Y2 receptor while retaining high affinity for Y1 and Y5.
- Peptide YY (PYY) is an endogenous "pan-agonist" that binds Y1, Y2, and Y5 receptors. However, it is rapidly metabolized in vivo by DPP-4 into PYY(3-36), which is a selective Y2 receptor agonist.

Researchers utilize [Leu31, Pro34]-NPY to isolate Y1-mediated effects (e.g., vasoconstriction, proliferation) without interference from Y2 signaling (e.g., presynaptic inhibition of neurotransmitter release).

Part 1: Molecular Structure & Receptor Selectivity

The Pro34 "Switch" Mechanism

The Neuropeptide Y family (NPY, PYY, PP) shares a common "PP-fold" tertiary structure.^{[1][2]}

The receptor selectivity is dictated by the N- and C-terminal conformations.

- Y1 Receptor Requirement: Requires both the N-terminus and C-terminus to be intact and in close proximity.
- Y2 Receptor Requirement: Primarily recognizes the C-terminal
-helix and tolerates N-terminal truncation.

The Engineering of [Leu31, Pro34]-NPY: Native NPY contains Gln at position 34. Substituting this with Proline (Pro34) (and often Leucine at 31 to stabilize the

-helix) introduces a rigid conformational constraint. This mimics the structure of Pancreatic Polypeptide (PP).

- Effect: This steric rigidity is incompatible with the Y2 receptor binding pocket, effectively abolishing Y2 affinity. However, it preserves the N-C terminal interaction required for Y1 receptor activation.

Quantitative Binding Profile (K_i Values)

The following table summarizes the binding affinities (inhibition constants,

) of the peptides against the major human Y-receptor subtypes.

Ligand	Y1 Receptor (nM)	Y2 Receptor (nM)	Y4 Receptor (nM)	Y5 Receptor (nM)	Primary Classificati on
[Leu31, Pro34]-NPY	0.39 (High)	>1000 (Negligible)	~2.5 (Moderate)	~1.5 (High)	Y1 Selective Agonist
PYY (1-36)	0.70 (High)	0.60 (High)	~1.8 (High)	1.0 (High)	Pan-Agonist
PYY (3-36)	>1000 (Low)	0.55 (High)	>1000 (Low)	~2.0 (High)	Y2 Selective Agonist

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Note: PYY(3-36) is the major circulating form of PYY. While full-length PYY binds Y1, its rapid conversion to PYY(3-36) shifts the physiological profile toward Y2 selectivity.

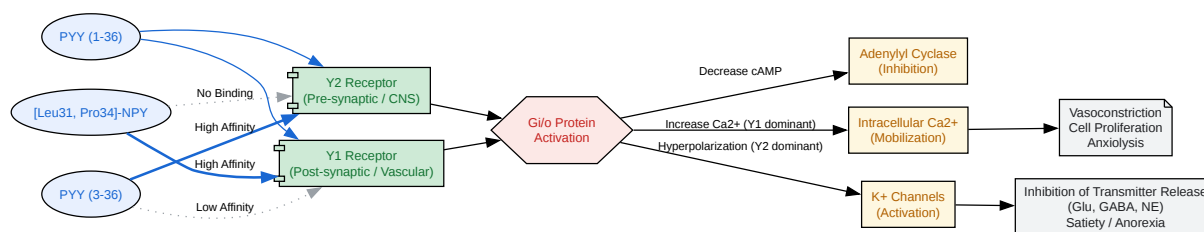
Part 2: Signaling Pathways & Functional Divergence

Both peptides activate G protein-coupled receptors (GPCRs) coupled to

proteins, leading to inhibition of adenylyl cyclase and modulation of ion channels.[3] However, the downstream physiological outcome depends entirely on the receptor subtype activated.

Pathway Visualization

The diagram below illustrates the divergent signaling outcomes when using [Leu31, Pro34]-NPY (Y1 activation) versus PYY(3-36) (Y2 activation).



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Figure 1: Differential signaling activation. [Leu31, Pro34]-NPY selectively drives Y1-mediated calcium mobilization and vasoconstriction, whereas PYY(3-36) drives Y2-mediated presynaptic inhibition.

Part 3: Experimental Protocols

Protocol: Competitive Receptor Binding Assay

Objective: Determine the affinity (

) of a test compound (e.g., a novel NPY analog) for Y1 vs. Y2 receptors using [Leu31, Pro34]-NPY and PYY(3-36) as controls.

Materials:

- Y1 Source: SK-N-MC cells (naturally express human Y1) or CHO-K1/hY1 transfectants.
- Y2 Source: SK-N-BE(2) cells (express Y2) or CHO-K1/hY2 transfectants.
- Radioligand:
I-PYY (binds both) or
I-[Leu31, Pro34]-NPY (Y1 selective).[\[4\]](#)[\[1\]](#)
- Assay Buffer: 25 mM HEPES (pH 7.4), 2.5 mM CaCl

, 1 mM MgCl

, 0.5% BSA, protease inhibitors (Bacitracin 0.1 mg/mL).

Workflow:

- Membrane Preparation: Harvest cells, homogenize in ice-cold buffer, and centrifuge (40,000 x g, 20 min, 4°C). Resuspend pellet in Assay Buffer.
- Incubation: In a 96-well plate, combine:
 - 25
L Radioligand (0.05 nM final).
 - 25
L Competitor (Test compound, [Leu31, Pro34]-NPY, or PYY; serial dilutions to
M).
 - 150
L Membrane suspension (10-20
g protein/well).
- Equilibrium: Incubate for 90 minutes at room temperature (25°C).
- Termination: Filter rapidly through GF/C glass fiber filters (pre-soaked in 0.5% PEI) using a cell harvester. Wash 3x with ice-cold PBS.
- Quantification: Measure radioactivity (CPM) in a gamma counter.
- Analysis: Plot % Specific Binding vs. Log[Concentration]. Calculate
and derive
using the Cheng-Prusoff equation.

Self-Validation Check:

- If testing on Y1 cells, [Leu31, Pro34]-NPY should displace the radioligand with high potency (nM). PYY(3-36) should show no displacement up to 100 nM.
- If testing on Y2 cells, PYY(3-36) should displace with high potency. [Leu31, Pro34]-NPY should show no displacement.

Stability & Handling Guide

- Lyophilization: Both peptides are typically supplied as trifluoroacetate salts. Store at -20°C or -80°C.
- Reconstitution: Dissolve in sterile water or dilute acetic acid (0.1 M) to 1 mg/mL. Aliquot immediately to avoid freeze-thaw cycles.
- Adsorption: These peptides are "sticky." Use polypropylene tubes and buffers containing 0.1% BSA or Tween-20 to prevent loss to plastic surfaces.
- In Vivo Stability:
 - PYY(1-36): Half-life < 15 mins. Rapidly cleaved by DPP-4 to PYY(3-36). Use DPP-4 inhibitors (e.g., Sitagliptin) if studying full-length PYY effects.
 - [Leu31, Pro34]-NPY: Relatively resistant to Y2-converting enzymes but still susceptible to general peptidases.

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